

Application Note: Purification of 2-Nitrobenzohydrazide by Recrystallization

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Compound of Interest

Compound Name: 2-Nitrobenzohydrazide

Cat. No.: B091997

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Introduction

2-Nitrobenzohydrazide is a valuable intermediate in the synthesis of various pharmaceutical and chemical compounds. The purity of this compound is crucial for the successful outcome of subsequent reactions and for ensuring the safety and efficacy of the final products in drug development. Recrystallization is a fundamental and effective technique for the purification of solid organic compounds like **2-Nitrobenzohydrazide**. This method relies on the principle that the solubility of a compound in a solvent increases with temperature. By dissolving the impure solid in a suitable hot solvent and then allowing it to cool slowly, the desired compound crystallizes out, leaving the impurities dissolved in the mother liquor. This application note provides a detailed protocol for the purification of **2-Nitrobenzohydrazide** using the recrystallization technique.

Safety and Handling

2-Nitrobenzohydrazide is a chemical substance that requires careful handling to avoid potential health hazards. It is classified as an irritant and can cause skin, eye, and respiratory irritation[1][2][3]. All procedures should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times[2][4][5][6].

Hazard Summary:

- Skin Irritation: Causes skin irritation[3].

- Eye Irritation: Causes serious eye irritation[3].
- Respiratory Irritation: May cause respiratory irritation[3].
- Ingestion: Harmful if swallowed.

For detailed safety information, always consult the latest Safety Data Sheet (SDS) for **2-Nitrobenzohydrazide** and the solvents being used[2][4][5][6].

Materials and Equipment

Materials:

- Crude **2-Nitrobenzohydrazide**
- Recrystallization Solvents: Ethanol (EtOH), Ethyl Acetate (EtOAc), or Methanol (MeOH)[1][7]
- Deionized Water
- Boiling chips or a magnetic stir bar

Equipment:

- Erlenmeyer flasks
- Hot plate with stirring capability
- Beakers
- Graduated cylinders
- Buchner funnel and filter flask
- Filter paper
- Spatula
- Glass stirring rod

- Watch glass
- Vacuum source
- Drying oven or desiccator

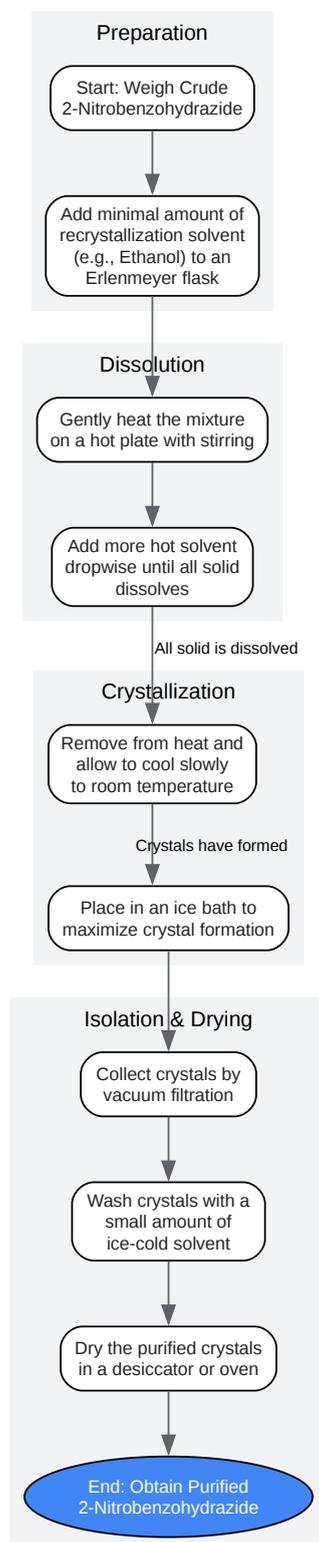
Data Summary

The selection of an appropriate solvent is critical for successful recrystallization. An ideal solvent should dissolve the compound well at high temperatures but poorly at low temperatures.

Property	2-Nitrobenzohydrazide	Ethanol (Solvent)	Ethyl Acetate (Solvent)	Methanol (Solvent)
CAS Number	606-26-8[1][7][8][9]	64-17-5	141-78-6	67-56-1
Molecular Formula	C ₇ H ₇ N ₃ O ₃ [8][9]	C ₂ H ₆ O	C ₄ H ₈ O ₂	CH ₄ O
Molecular Weight	181.15 g/mol [8][9]	46.07 g/mol	88.11 g/mol	32.04 g/mol
Appearance	White to Orange to Green powder to crystal[1][7]	Colorless liquid	Colorless liquid	Colorless liquid
Suitability for Recrystallization	-	Recommended as a suitable crystallization solvent[1].	Recommended as a suitable crystallization solvent[1].	2-Nitrobenzohydrazide is soluble in methanol[1][7].
Hazard Codes	Xi (Irritant)[1][7]	F (Flammable), Xi (Irritant)	F (Flammable), Xi (Irritant)	F (Flammable), T (Toxic)

Experimental Workflow Diagram

Workflow for Recrystallization of 2-Nitrobenzohydrazide



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Caption: A flowchart illustrating the key steps in the purification of **2-Nitrobenzohydrazide** via recrystallization.

Detailed Experimental Protocol

1. Solvent Selection:

- Place a small amount (approx. 50 mg) of the crude **2-Nitrobenzohydrazide** into a test tube.
- Add a few drops of the chosen solvent (e.g., ethanol) at room temperature. Observe the solubility. The compound should be sparingly soluble.
- Gently heat the test tube. The compound should dissolve completely.
- Allow the test tube to cool to room temperature, then place it in an ice bath. A good recrystallization solvent will result in the formation of crystals.
- Ethanol or ethyl acetate are reported to be effective solvents for this purpose^[1].

2. Dissolution:

- Place the crude **2-Nitrobenzohydrazide** (e.g., 1.0 g) into an appropriately sized Erlenmeyer flask.
- Add a boiling chip or a magnetic stir bar.
- Add a minimal amount of the selected recrystallization solvent (e.g., ethanol) to the flask, just enough to cover the solid.
- Gently heat the flask on a hot plate with stirring. The solvent should be hot but not boiling vigorously^[10].
- Continue to add small portions of the hot solvent until the **2-Nitrobenzohydrazide** just completely dissolves^{[10][11]}. Avoid adding an excess of solvent, as this will reduce the yield of the recovered crystals.

3. Hot Filtration (Optional):

- If insoluble impurities are present after the dissolution step, a hot filtration is necessary.
- Preheat a second Erlenmeyer flask and a funnel (with fluted filter paper) on the hot plate.
- Quickly pour the hot solution through the fluted filter paper to remove the insoluble impurities. This step should be done quickly to prevent premature crystallization in the funnel.

4. Cooling and Crystallization:

- Remove the flask containing the hot, clear solution from the heat source.
- Cover the flask with a watch glass and allow it to cool slowly and undisturbed to room temperature[10][11]. Slow cooling promotes the formation of larger, purer crystals.
- Once the flask has reached room temperature and crystal formation appears to be complete, place the flask in an ice-water bath for at least 15-20 minutes to maximize the precipitation of the product from the solution[11][12][13].

5. Isolation of Crystals (Vacuum Filtration):

- Set up a Buchner or Hirsch funnel with a piece of filter paper that fits snugly and covers all the holes.
- Wet the filter paper with a small amount of the ice-cold recrystallization solvent.
- Turn on the vacuum source and swirl the crystalline mixture (slurry) in the Erlenmeyer flask.
- Quickly pour the slurry into the funnel[12].
- Rinse the flask with a small amount of ice-cold solvent to transfer any remaining crystals to the funnel.
- Wash the collected crystals on the filter paper with one or two small portions of ice-cold solvent to remove any remaining soluble impurities[13].

6. Drying:

- Leave the crystals in the funnel with the vacuum on for several minutes to pull air through and help dry them[13].
- Transfer the purified crystals from the filter paper to a pre-weighed watch glass.
- Dry the crystals to a constant weight. This can be done by air drying, placing them in a desiccator, or using a drying oven at a temperature well below the compound's melting point.

Troubleshooting

- No Crystals Form Upon Cooling: The solution may be too dilute. Try to induce crystallization by scratching the inside of the flask with a glass rod at the surface of the solution or by adding a "seed" crystal of pure **2-Nitrobenzohydrazide**[13][14]. If this fails, reheat the solution to evaporate some of the solvent and then allow it to cool again.
- "Oiling Out": If the compound separates as an oil instead of crystals, it means the boiling point of the solvent is higher than the melting point of the solute, or the solution is supersaturated with impurities. To resolve this, reheat the solution to dissolve the oil, add a bit more solvent, and try cooling again more slowly[14]. Using a different solvent system may also be necessary.
- Low Recovery: This can be caused by using too much solvent during the dissolution step, not cooling the solution sufficiently, or washing the crystals with solvent that was not ice-cold.

By following this protocol, researchers can effectively purify **2-Nitrobenzohydrazide**, ensuring its suitability for further applications in research and development.

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